

commercial suppliers of (5-Fluoro-2-iodophenyl)methanol

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Compound of Interest

Compound Name: (5-Fluoro-2-iodophenyl)methanol

Cat. No.: B151814

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An In-depth Technical Guide to Sourcing and Utilizing **(5-Fluoro-2-iodophenyl)methanol** for Researchers and Drug Development Professionals

Introduction

(5-Fluoro-2-iodophenyl)methanol is a key building block in medicinal chemistry and drug discovery. Its unique substitution pattern, featuring both a fluorine and an iodine atom on the phenyl ring, offers a versatile platform for the synthesis of complex molecules with potential therapeutic applications. The fluorine atom can enhance metabolic stability, binding affinity, and other pharmacokinetic properties of a drug candidate.^[1] The iodine atom serves as a reactive handle for various cross-coupling reactions, enabling the introduction of diverse functional groups. This guide provides a comprehensive overview of the commercial suppliers of **(5-Fluoro-2-iodophenyl)methanol**, quality control considerations, and its applications in research.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **(5-Fluoro-2-iodophenyl)methanol** is presented below. It is important to note that two CAS numbers, 877264-43-2 and 438050-27-2, are often used for this compound and its isomer, (2-Fluoro-5-iodophenyl)methanol.^{[2][3][4]} Researchers should verify the specific isomer required for their application.

Property	Value	Source
Molecular Formula	C ₇ H ₆ FIO	[4][5]
Molecular Weight	252.02 g/mol	[4][5]
CAS Number	877264-43-2 or 438050-27-2	[2][3]
Appearance	Solid or liquid	[6]
Purity	Typically >98%	[6][7]
Storage Conditions	2-8°C, keep in a dark place, sealed in dry conditions	[5][6]

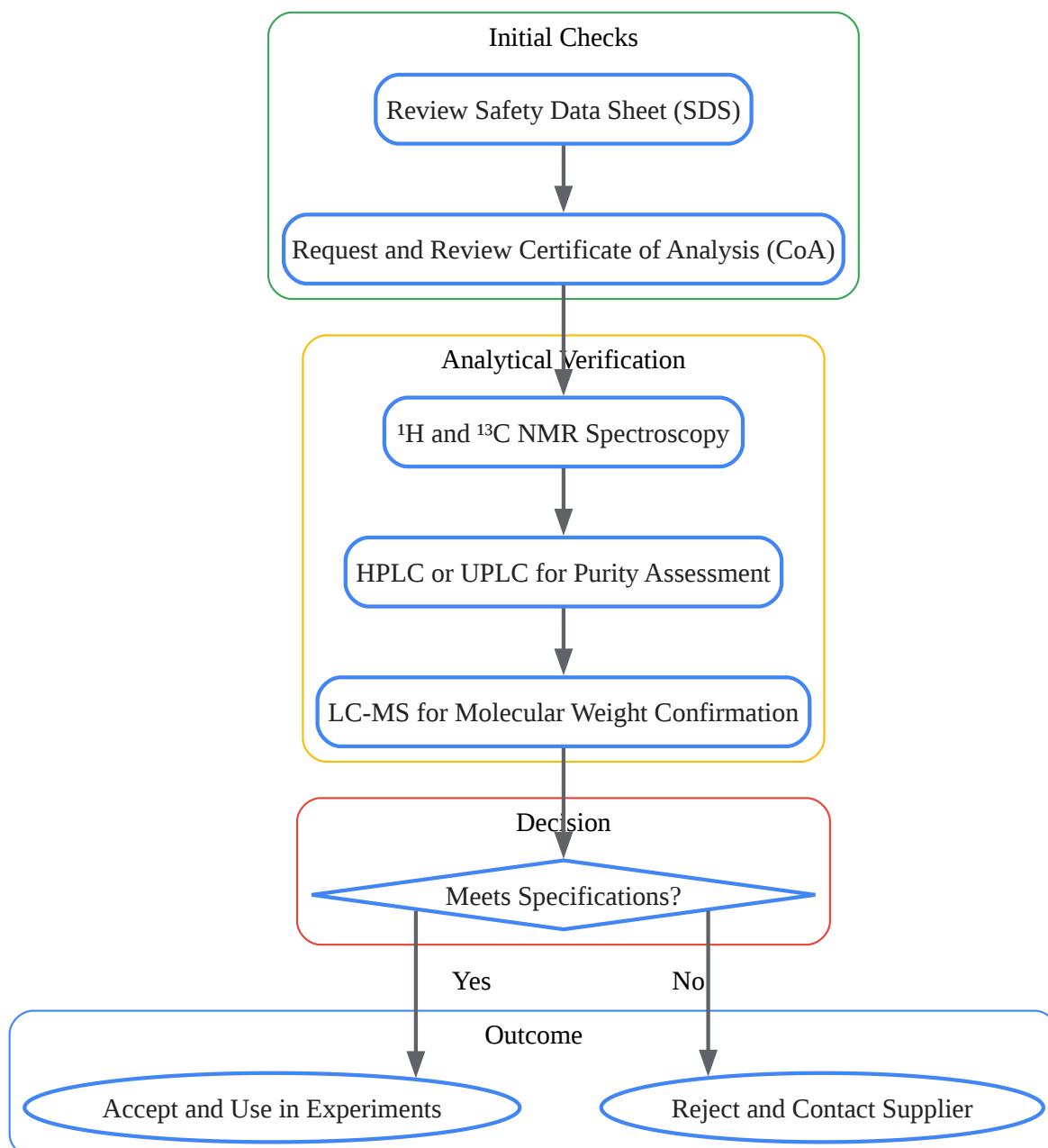
Commercial Suppliers and Specifications

Several chemical suppliers offer **(5-Fluoro-2-iodophenyl)methanol**. The table below provides a non-exhaustive list of potential vendors and typical product specifications. It is crucial to request a certificate of analysis (CoA) from the supplier to confirm the purity and identity of the purchased material.

Supplier	Product Name(s)	CAS Number	Purity/Specification
J&K Scientific	(5-Fluoro-2-iodophenyl)methanol	877264-43-2	Not specified
BLD Pharm	(5-Fluoro-2-iodophenyl)methanol	877264-43-2	Purity/Specification available
Sigma-Aldrich	(2-Fluoro-6-iodophenyl)methanol	911825-94-0	98%
AstaTech, Inc.	(5-Fluoro-2-iodophenyl)methanol	Not specified	SDS available
SynQuest Laboratories	2-Fluoro-5-iodobenzyl alcohol	438050-27-2	Not specified

Quality Control and Analytical Methodology

Ensuring the quality of starting materials is paramount in research and drug development. The following workflow outlines the key steps for the quality control of commercially supplied **(5-Fluoro-2-iodophenyl)methanol**.

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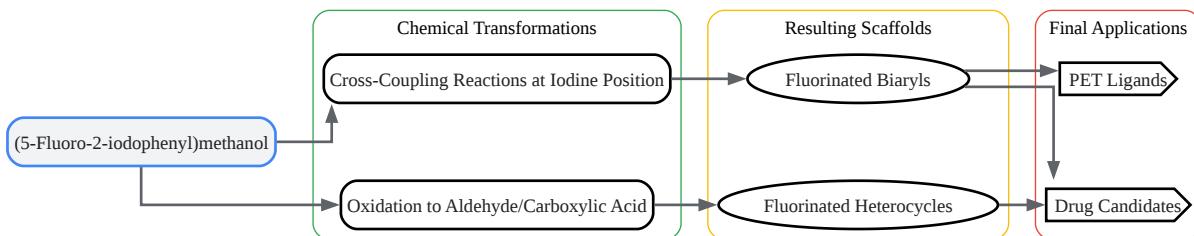
Caption: Quality control workflow for **(5-Fluoro-2-iodophenyl)methanol**.

Experimental Protocols:

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - Dissolve a small sample (5-10 mg) of **(5-Fluoro-2-iodophenyl)methanol** in a suitable deuterated solvent (e.g., CDCl_3 or DMSO-d_6).
 - Acquire ^1H and ^{13}C NMR spectra.
 - Analyze the spectra for characteristic peaks corresponding to the structure of the molecule. The proton NMR should show signals for the aromatic protons, the benzylic protons (CH_2OH), and the hydroxyl proton. The carbon NMR will show the expected number of signals for the aromatic and benzylic carbons.^[8]
- High-Performance Liquid Chromatography (HPLC) or Ultra-Performance Liquid Chromatography (UPLC):
 - Prepare a standard solution of **(5-Fluoro-2-iodophenyl)methanol** of known concentration.
 - Develop a suitable HPLC/UPLC method, including the choice of column, mobile phase, and detection wavelength. A reverse-phase C18 column is often a good starting point.
 - Inject the sample and analyze the chromatogram to determine the purity by peak area percentage.^[9]
- Liquid Chromatography-Mass Spectrometry (LC-MS):
 - Utilize an LC-MS system to confirm the molecular weight of the compound.
 - The mass spectrum should show a prominent peak corresponding to the molecular ion $[\text{M}+\text{H}]^+$ or other relevant adducts.^[5]

Applications in Research and Drug Development

The dual functionality of **(5-Fluoro-2-iodophenyl)methanol** makes it a valuable intermediate in the synthesis of novel compounds.



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Caption: Synthetic utility of **(5-Fluoro-2-iodophenyl)methanol**.

The presence of fluorine can significantly impact the properties of a drug molecule.^[1] Fluorine's high electronegativity can alter the acidity of nearby functional groups and influence non-covalent interactions with biological targets.^[1] Furthermore, the carbon-fluorine bond is very strong, which can block sites of metabolism and improve the pharmacokinetic profile of a compound.^[1] The iodo group is a versatile handle for introducing molecular diversity through reactions such as Suzuki, Sonogashira, and Buchwald-Hartwig cross-coupling. This allows for the efficient construction of complex molecular architectures from this simple starting material.

Safe Handling and Storage

(5-Fluoro-2-iodophenyl)methanol, like many halogenated organic compounds, requires careful handling.

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, gloves, and a lab coat, when handling this chemical.^{[10][11]}
- Ventilation: Work in a well-ventilated area, preferably a fume hood, to avoid inhalation of any dust or vapors.^{[10][12]}
- Storage: Store the compound in a tightly sealed container in a cool, dry, and dark place, as recommended by suppliers.^{[5][6]} The recommended storage temperature is often between

2-8°C.[5][6]

- Spills: In case of a spill, follow the procedures outlined in the Safety Data Sheet (SDS).[10]

Conclusion

(5-Fluoro-2-iodophenyl)methanol is a readily available and highly versatile building block for chemical synthesis, particularly in the field of drug discovery. By carefully selecting a reputable supplier, performing rigorous quality control, and adhering to safe handling practices, researchers can effectively utilize this compound to advance their scientific endeavors.

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